

Structure-Activity Relationship of Scutebarbatine W and its Analogs: A Comparative Guide

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| Compound of Interest | | |
|----------------------|------------------|-----------|
| Compound Name: | Scutebarbatine W | |
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the structure-activity relationships (SAR) of **Scutebarbatine W** and its naturally occurring analogs, focusing on their cytotoxic activities against various cancer cell lines. The information is compiled from preclinical studies to facilitate further research and drug development efforts in the field of oncology.

Quantitative Comparison of Cytotoxic Activity

The following table summarizes the in vitro cytotoxic activity (IC50 values) of **Scutebarbatine W**'s analogs and other related neoclerodane diterpenoids isolated from Scutellaria barbata. The data highlights the varying potencies of these compounds against different human cancer cell lines.



| Compound | Cancer Cell Line | IC50 (μM) | Reference |
|------------------|------------------|-----------|-----------|
| Barbatin F | HCT-116 | 44.3 | [1] |
| Barbatin G | HCT-116 | 32.3 | [1] |
| Scutebata A | LoVo | 5.31 | [1] |
| SMMC-7721 | 10.2 | [1] | |
| HCT-116 | 8.5 | [1] | _ |
| MCF-7 | 7.6 | [1] | |
| Scutebata B | LoVo | 28.5 | [1] |
| SMMC-7721 | 15.4 | [1] | _ |
| HCT-116 | 20.1 | [1] | _ |
| MCF-7 | 18.2 | [1] | _ |
| Barbatin A | HONE-1 | 8.1 | [2] |
| КВ | 7.5 | [2] | |
| HT29 | 6.8 | [2] | _ |
| Barbatin B | HONE-1 | 6.5 | [2] |
| КВ | 5.9 | [2] | _ |
| HT29 | 5.2 | [2] | |
| Barbatin C | HONE-1 | 5.3 | [2] |
| КВ | 4.8 | [2] | |
| HT29 | 4.1 | [2] | |
| Scutebarbatine B | HONE-1 | 4.4 | [2] |
| КВ | 6.1 | [2] | |
| HT29 | 3.5 | [2] | |
| Scutehenanine H | Various | 2.0 - 4.2 | [3] |







6-(2,3-epoxy-2-isopropyl-n-

propoxyl)barbatin C

Various

2.0 - 4.2

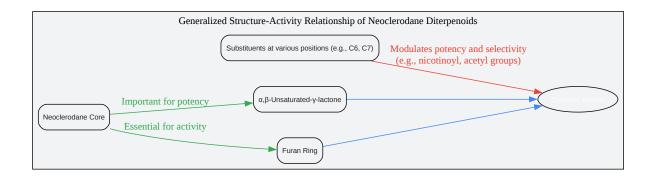
[3]

Structure-Activity Relationship Insights

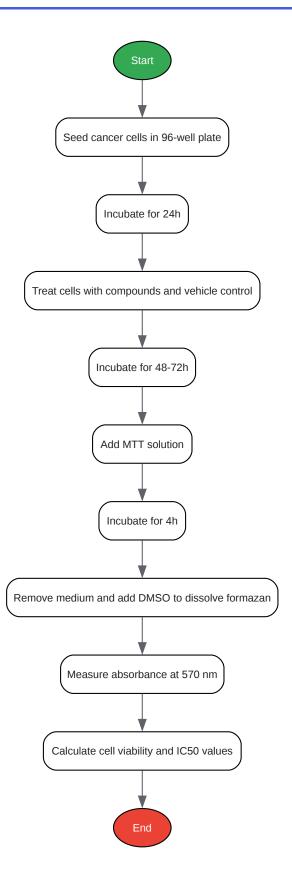
While a comprehensive SAR study on a synthetic library of **Scutebarbatine W** analogs is not yet available in the public domain, analysis of the cytotoxic data for naturally occurring neoclerodane diterpenoids from Scutellaria barbata suggests several key structural features that influence their anticancer activity.

A proposed generalization of the structure-activity relationship is depicted below:

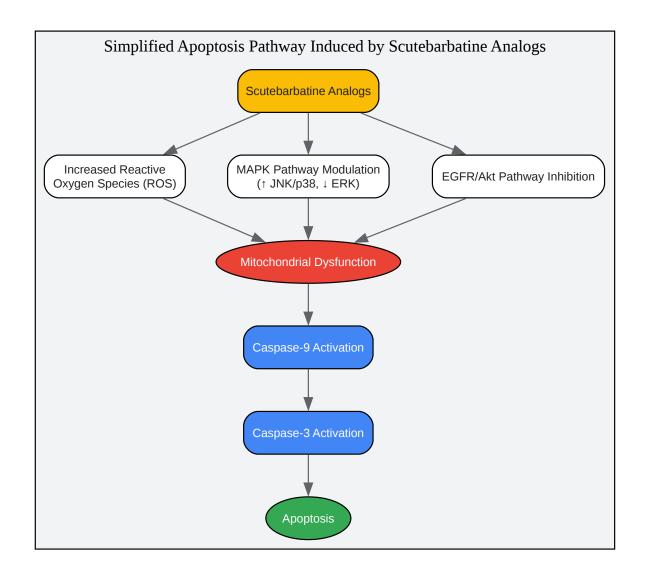












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References







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